

Application Notes: Neocuproine Hemihydrate for Determining the Antioxidant Capacity of Plasma

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Compound of Interest

Compound Name: Neocuproine hemihydrate

Cat. No.: B1403243

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Introduction

The measurement of the total antioxidant capacity (TAC) of plasma is a crucial tool for researchers, scientists, and drug development professionals to assess the overall ability of an organism to counteract oxidative stress. The CUPRAC (Cupric Reducing Antioxidant Capacity) assay, which utilizes **neocuproine hemihydrate** as a chromogenic reagent, offers a reliable and versatile method for this purpose. This method is advantageous due to its use of a stable reagent, its applicability at a physiological pH, and its ability to measure both hydrophilic and lipophilic antioxidants.[1][2]

The principle of the CUPRAC assay is based on the reduction of the Cu(II)-neocuproine complex to the Cu(I)-neocuproine complex by antioxidant compounds present in the plasma. The resulting stable, yellow-orange colored Cu(I)-neocuproine chelate exhibits a maximum absorbance at 450 nm, which is directly proportional to the total antioxidant capacity of the sample.[3][4][5]

Key Features of the CUPRAC Assay:

- **Broad Spectrum Detection:** Measures a wide range of antioxidants, including ascorbic acid, α -tocopherol, β -carotene, uric acid, bilirubin, glutathione, and albumin.[1][2][6]
- **Physiological pH:** The assay is performed at a pH of 7.0, which is close to the physiological pH of blood plasma.[1][5]

- **Versatility:** Applicable to both hydrophilic and lipophilic antioxidants, allowing for a comprehensive assessment of plasma TAC.[\[1\]](#)[\[7\]](#)
- **Stability and Accessibility:** The CUPRAC reagent is stable and easily accessible, making it a practical choice for routine analysis.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative parameters of the CUPRAC assay for determining the antioxidant capacity of plasma.

Table 1: Reagent and Sample Parameters

Parameter	Value	Reference
Wavelength of Maximum Absorbance	450 nm	[1] [3] [4] [5] [7]
Assay pH	7.0	[1] [5]
Standard	Trolox	[3]
Incubation Time	30 minutes	[3] [4]
Incubation Temperature	Room Temperature (or 50°C for specific antioxidants)	[1] [7]

Table 2: Assay Performance Characteristics

Parameter	Value	Reference
Intra-assay Coefficient of Variation (CV)	0.7%	[1] [2] [7]
Inter-assay Coefficient of Variation (CV)	1.5%	[1] [2] [7]

Experimental Protocols

Protocol 1: Preparation of Reagents

- Copper(II) Chloride (CuCl_2) Solution (1.0×10^{-2} M): Dissolve the appropriate amount of CuCl_2 in distilled water.
- Neocuproine (Nc) Solution (7.5×10^{-3} M): Dissolve 0.039 g of **neocuproine hemihydrate** in 96% ethanol and dilute to 25 mL with ethanol.[8]
- Ammonium Acetate Buffer (1.0 M, pH 7.0): Dissolve 19.27 g of ammonium acetate in distilled water and dilute to 250 mL.[8]
- Trolox Standard Solution: Prepare a stock solution of Trolox in a suitable solvent (e.g., ethanol) and perform serial dilutions to create a calibration curve.

Protocol 2: Sample Preparation

- For Hydrophilic Antioxidants:
 - Precipitate proteins in the plasma or serum sample by adding perchloric acid.
 - Centrifuge the mixture.
 - Collect the supernatant for analysis.[1][7]
- For Lipophilic Antioxidants:
 - Extract lipophilic antioxidants from an ethanolic solution of the serum using n-hexane.
 - Centrifuge the mixture.
 - Collect the n-hexane layer for analysis.[1][7]

Protocol 3: CUPRAC Assay Procedure (Microplate Format)

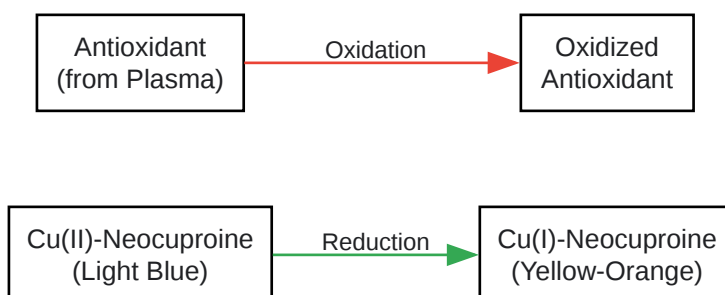
- Add 40 μL of the prepared sample or Trolox standard to each well of a 96-well microplate.[3][4]
- Add 40 μL of Copper(II) Chloride solution to each well.

- Add 40 µL of Neocuproine solution to each well.
- Add 40 µL of Ammonium Acetate buffer to each well.
- Add 40 µL of distilled water to each well.
- Incubate the plate for 30 minutes at room temperature.[3][4]
- Measure the absorbance at 450 nm using a microplate reader.[3][4]
- For sample blanks, replace the Copper(II)-Neocuproine reagent with a blank solution.[3][4]

Protocol 4: Data Analysis

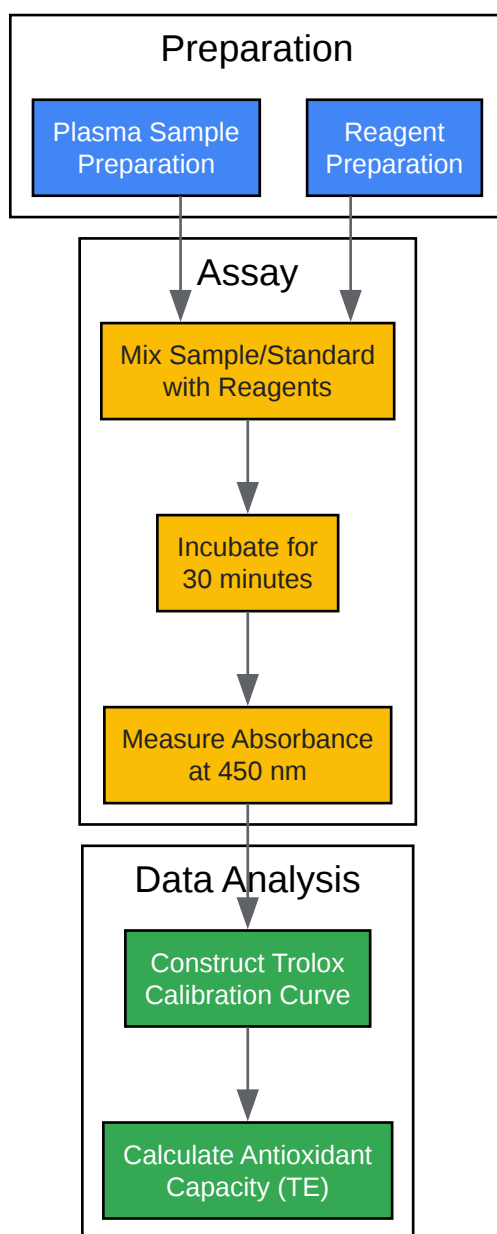
- Construct a calibration curve by plotting the absorbance values of the Trolox standards against their corresponding concentrations.
- Determine the antioxidant capacity of the plasma samples by interpolating their absorbance values on the Trolox calibration curve.
- The results are typically expressed as Trolox equivalents (TE).

Visualizations



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Caption: Chemical principle of the CUPRAC assay.



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Caption: Experimental workflow for the CUPRAC assay.

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